

# (Rac)-NNC 55-0396 solubility and stock solution preparation

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## Compound of Interest

Compound Name: (Rac)-NNC 55-0396

Cat. No.: B8082289

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## Application Notes and Protocols for (Rac)-NNC 55-0396

For Researchers, Scientists, and Drug Development Professionals

### Introduction

**(Rac)-NNC 55-0396** is a potent and selective T-type calcium channel blocker.<sup>[1][2][3]</sup> It is a structural analog of mibefradil but is more stable and does not produce metabolites that inhibit L-type calcium channels, rendering it more selective for T-type channels.<sup>[4][5][6]</sup> This compound is widely used in neurological disease research and has been investigated for its anti-angiogenic and anti-cancer properties through the suppression of hypoxia-inducible factor-1 $\alpha$  (HIF-1 $\alpha$ ) signal transduction.<sup>[7][8]</sup> These application notes provide detailed protocols for the preparation of stock solutions of **(Rac)-NNC 55-0396** and summarize its solubility in common laboratory solvents.

### Data Presentation

#### Solubility of (Rac)-NNC 55-0396 Dihydrochloride

The solubility of **(Rac)-NNC 55-0396** dihydrochloride in various solvents is summarized in the table below. This information is crucial for the preparation of stock solutions and for designing in vitro and in vivo experiments.

Solvent	Maximum Concentration (mg/mL)	Maximum Concentration (mM)	Reference
Water	14.11	25	[9]
DMSO	≥ 50	≥ 88.56	[10][11]
DMF	30	-	[12]
Ethanol	30	-	[12]
Ethanol:PBS (pH 7.2) (1:3)	0.25	-	[12]

Note: The molecular weight of **(Rac)-NNC 55-0396** dihydrochloride is 564.57 g/mol .[9] Batch-specific molecular weights may vary due to hydration.[9] For hygroscopic solvents like DMSO, it is recommended to use a newly opened container to ensure maximum solubility.[11]

## Experimental Protocols

### Preparation of a 10 mM Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **(Rac)-NNC 55-0396** dihydrochloride in DMSO.

Materials:

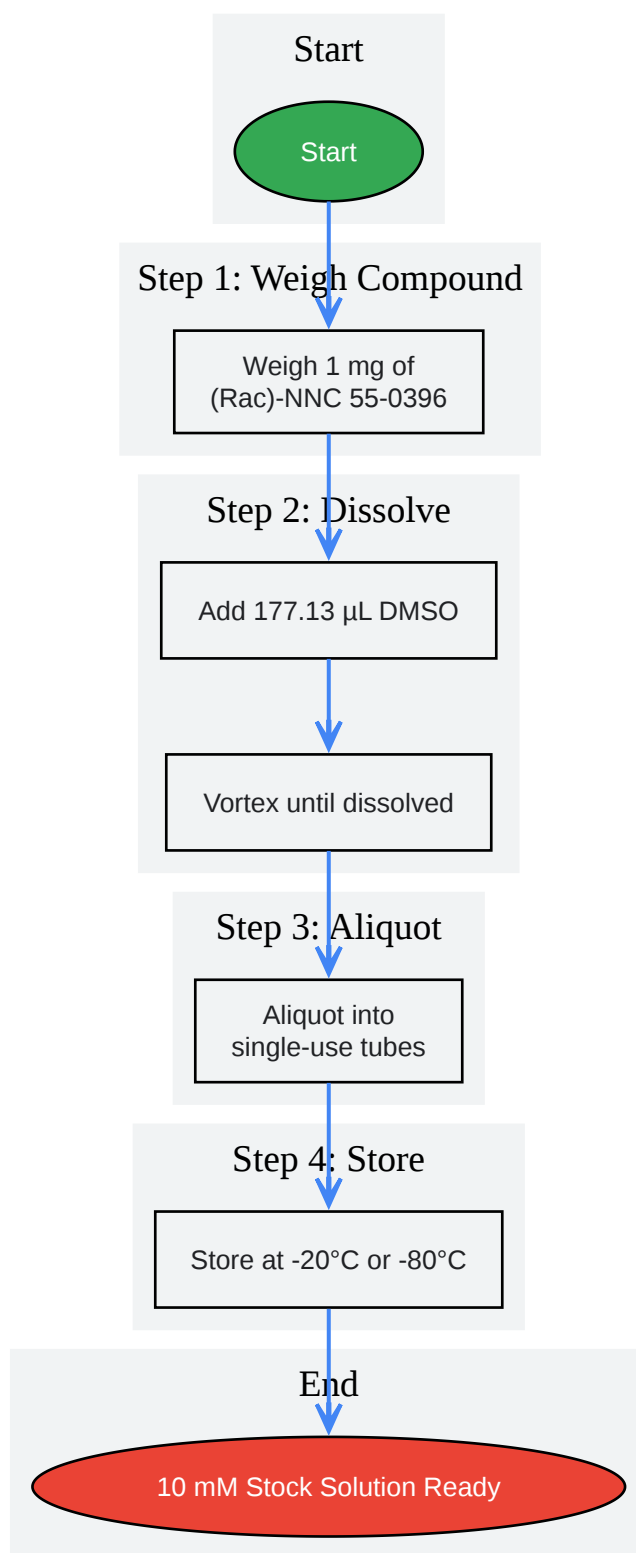
- **(Rac)-NNC 55-0396** dihydrochloride powder
- Anhydrous or newly opened Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Analytical balance

#### Procedure:

- **Weighing the Compound:** Carefully weigh out 1 mg of **(Rac)-NNC 55-0396** dihydrochloride powder using an analytical balance and place it into a sterile microcentrifuge tube.
- **Adding the Solvent:** Using a calibrated micropipette, add 177.13  $\mu\text{L}$  of DMSO to the microcentrifuge tube containing the compound.[\[11\]](#)
- **Dissolving the Compound:** Close the tube tightly and vortex thoroughly until the powder is completely dissolved, resulting in a clear solution. Gentle warming in a water bath ( $37^{\circ}\text{C}$ ) may be used to aid dissolution if necessary.
- **Aliquoting:** To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.
- **Storage:** Store the aliquots at  $-20^{\circ}\text{C}$  for short-term storage (up to 1 month) or at  $-80^{\circ}\text{C}$  for long-term storage (up to 6 months).[\[1\]](#)[\[11\]](#) Ensure the tubes are sealed tightly to prevent moisture absorption.[\[1\]](#)[\[11\]](#)

## Mandatory Visualizations

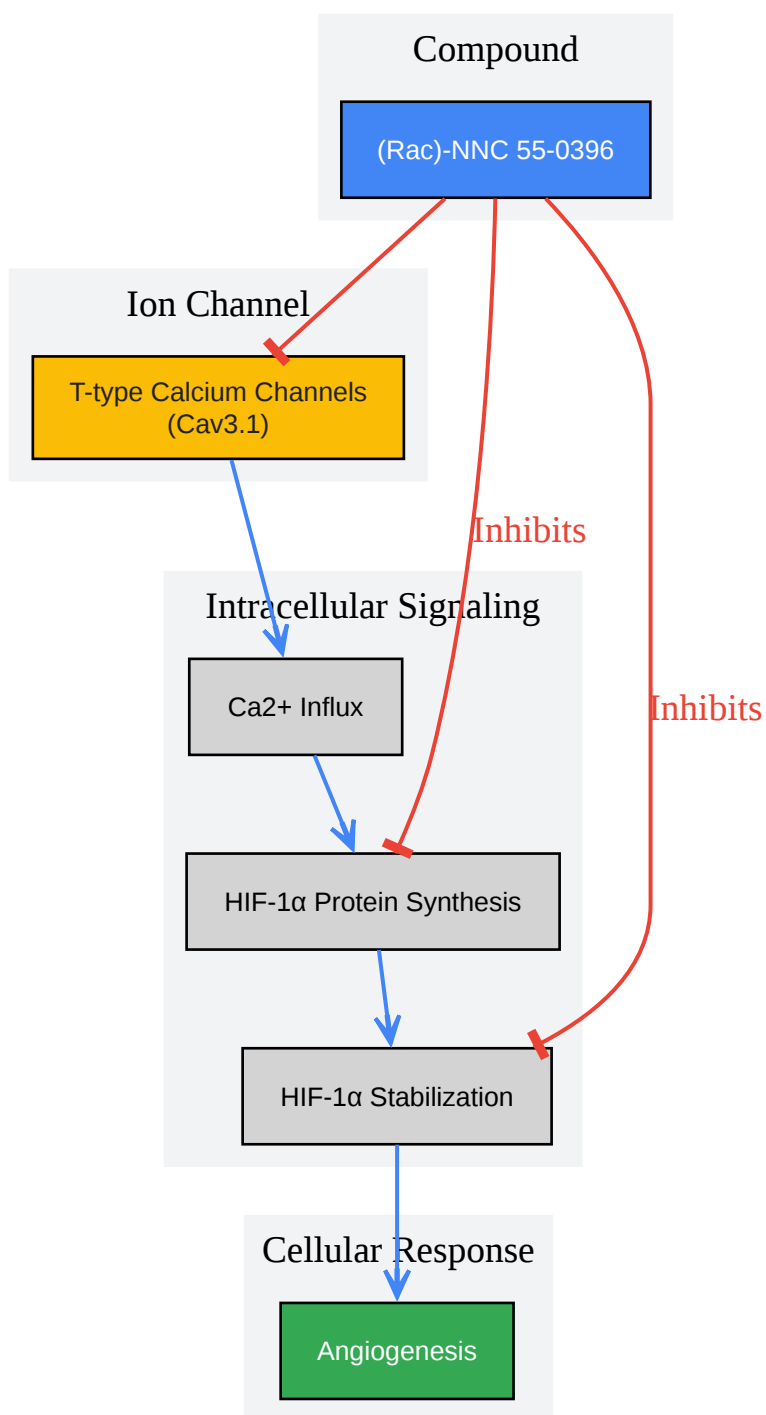
### Experimental Workflow for Stock Solution Preparation



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Caption: Workflow for preparing a 10 mM stock solution of **(Rac)-NNC 55-0396**.

## Signaling Pathway of (Rac)-NNC 55-0396



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Caption: Signaling pathway of **(Rac)-NNC 55-0396** in the inhibition of angiogenesis.

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